

physical and chemical characteristics of 3'-Deoxy-3'-fluoroguanosine

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Compound of Interest

Compound Name: 3'-Deoxy-3'-fluoroguanosine

Cat. No.: B039910

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An In-depth Technical Guide to **3'-Deoxy-3'-fluoroguanosine**

Introduction

3'-Deoxy-3'-fluoroguanosine is a synthetic nucleoside analog of the natural purine nucleoside, guanosine. The key structural modification is the substitution of the hydroxyl group at the 3' position of the ribose sugar with a fluorine atom. This alteration significantly influences its chemical properties and biological activity. Fluorinated nucleosides are a critical class of compounds in medicinal chemistry, often exhibiting potent antiviral and anticancer properties. This document provides a comprehensive overview of the physical, chemical, and biological characteristics of **3'-Deoxy-3'-fluoroguanosine**, intended for researchers and professionals in drug development.

Physical and Chemical Characteristics

The fundamental physical and chemical properties of **3'-Deoxy-3'-fluoroguanosine** are summarized below. These characteristics are essential for its handling, formulation, and analysis.

Core Properties

A compilation of the primary identifiers and molecular properties for **3'-Deoxy-3'-fluoroguanosine**.

Property	Value	Citations
CAS Number	123402-21-1	[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ FN ₅ O ₄	[1][2][4]
Molecular Weight	285.23 g/mol	[1][2][4]
IUPAC Name	2-amino-9-((2R,3S,4S,5R)-4-fluoro-3-hydroxy-5-(hydroxymethyl)tetrahydrofuran-2-yl)-1H-purin-6(9H)-one	[2]
Synonyms	3-fluoro-3-deoxyguanosine, 3'-F-Guanosine, FddG	[2][4][5]
Appearance	Solid	[4][6]
Melting Point	289-291 °C	[4][6]
Predicted Density	2.17 ± 0.1 g/cm ³	[4][6]
Predicted pKa	9.0 ± 0.20	[4][6]

Solubility and Stability

Solubility and stability are critical parameters for experimental design and drug formulation.

Solvent	Solubility	Citations
DMSO	Soluble	[4][6]
Methanol	Slightly soluble	[4][6]
Water	Slightly soluble	[4][6]
Acetonitrile	Slightly soluble	[4][6]

Stability and Storage: For long-term stability, **3'-Deoxy-3'-fluoroguanosine** should be stored under an inert gas (like nitrogen or argon) at 2–8 °C.[4][6] Stock solutions are typically stored at -20°C for one month or -80°C for up to six months, protected from light.[7]

Spectroscopic Data for Characterization

The structural identity and purity of **3'-Deoxy-3'-fluoroguanosine** are confirmed using various spectroscopic techniques. While specific spectra are proprietary to manufacturers, the methods employed are standard in organic chemistry.

Technique	Purpose
Proton NMR (^1H NMR)	Confirms the number and arrangement of hydrogen atoms.
Carbon NMR (^{13}C NMR)	Determines the carbon skeleton of the molecule.
Fluorine NMR (^{19}F NMR)	Directly observes the fluorine atom, confirming its presence and electronic environment.
Mass Spectrometry (MS)	Determines the molecular weight and provides fragmentation patterns for structural elucidation.
Infrared Spectroscopy (IR)	Identifies functional groups present in the molecule.
High-Performance Liquid Chromatography (HPLC)	Assesses purity. [3]

Experimental Protocols

The following sections outline generalized methodologies for the synthesis and analysis of **3'-Deoxy-3'-fluoroguanosine** based on established chemical literature.

Synthesis Methodology

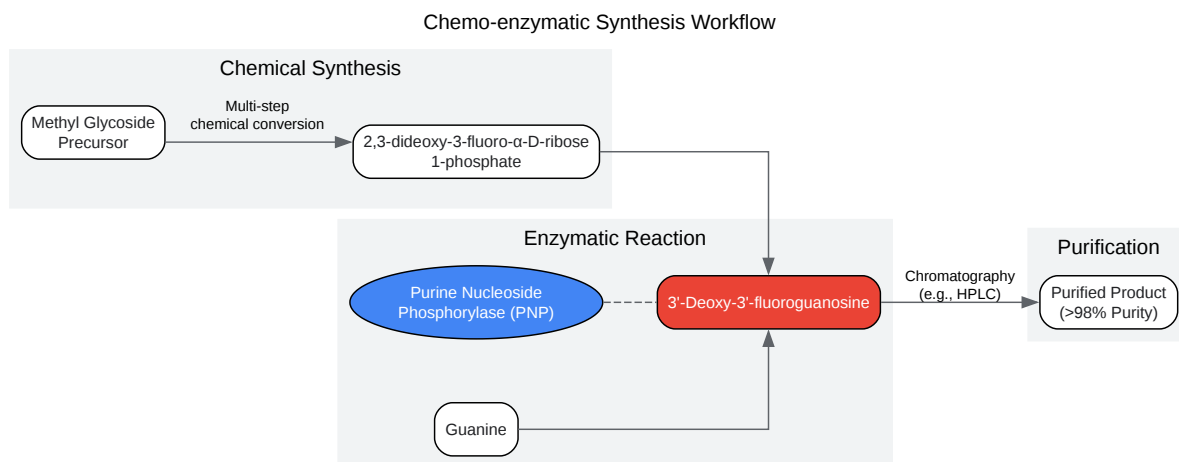
Multiple synthetic routes to **3'-Deoxy-3'-fluoroguanosine** have been developed. A common approach involves the chemical or enzymatic modification of a guanosine precursor.

Chemo-enzymatic Synthesis Workflow: One effective strategy is the chemo-enzymatic synthesis, which leverages the high stereoselectivity of enzymes.[\[8\]](#)

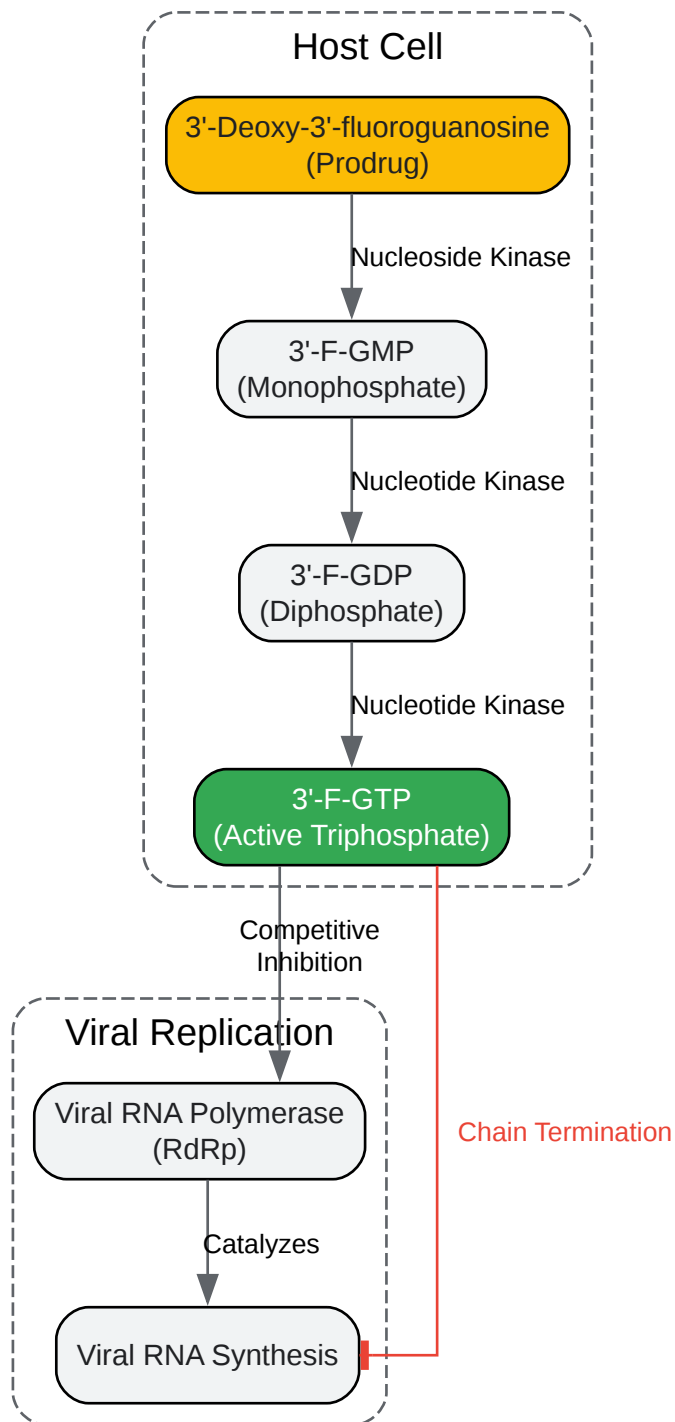
- Preparation of the Fluorinated Sugar Phosphate: A key intermediate, 2,3-dideoxy-3-fluoro- α -D-ribose 1-phosphate, is synthesized chemically from a suitable starting material like methyl

glycoside.^[8]

- **Enzymatic Glycosylation:** The fluorinated sugar phosphate is then coupled with guanine. This reaction is catalyzed by a nucleoside phosphorylase, such as purine nucleoside phosphorylase (PNP), which ensures the correct β -anomer configuration of the final nucleoside.^[8]
- **Purification:** The final product, 2',3'-dideoxy-3'-fluoroguanosine, is purified from the reaction mixture using standard chromatographic techniques (e.g., column chromatography, HPLC).



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